

2-Allyloxy-2-methyl-propanoic acid CAS number 17859-93-7

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Compound of Interest

Compound Name: 2-Allyloxy-2-methyl-propanoic acid

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An In-depth Technical Guide to 2-Allyloxy-2-methyl-propanoic acid (CAS 17859-93-7)

This technical guide provides a comprehensive overview of **2-Allyloxy-2-methyl-propanoic acid** (CAS: 17859-93-7), a carboxylic acid derivative with potential applications in research and drug development. Due to the limited availability of data for this specific compound, information from closely related molecules has been included to provide a broader context. This guide is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

Quantitative data for **2-Allyloxy-2-methyl-propanoic acid** is limited. The following table summarizes its known properties and includes data for a structurally similar compound, 2-(acetyloxy)-2-methylpropanoic acid, for reference.



Property	Value (2-Allyloxy-2-methyl- propanoic acid)	Reference Compound: 2- (acetyloxy)-2- methylpropanoic acid
CAS Number	17859-93-7	15805-98-8
Chemical Formula	C7H12O3	C ₆ H ₁₀ O ₄ [1][2][3]
Molecular Weight	144.17 g/mol	146.14 g/mol [1][2][3]
Boiling Point	Data not available	233 °C at 760 mmHg[4]
Density	Data not available	1.162 g/cm ³ [4]
Appearance	Data not available	Powder[4]
Solubility	Data not available	Data not available
SMILES	C=CCOC(C)(C)C(=O)O	CC(=O)OC(C)(C)C(=O)O[1]

Synthesis and Analysis Representative Synthesis Protocol

A specific, detailed synthesis protocol for **2-Allyloxy-2-methyl-propanoic acid** is not readily available in the published literature. However, a general method for the synthesis of 2-methyl-2-aryloxypropanoic acid derivatives can be adapted. The following is a representative protocol based on similar syntheses.[5][6]

Materials:

- 2-Hydroxy-2-methylpropanoic acid
- · Allyl bromide
- A suitable base (e.g., Sodium Hydride)
- Anhydrous solvent (e.g., Tetrahydrofuran THF)
- Quenching agent (e.g., water or a mild acid)



- Extraction solvent (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

- To a solution of 2-hydroxy-2-methylpropanoic acid in anhydrous THF, a strong base such as sodium hydride is added portion-wise at 0°C to form the alkoxide.
- Allyl bromide is then added dropwise to the reaction mixture.
- The reaction is allowed to warm to room temperature and stirred until completion, which can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction is carefully quenched by the slow addition of water.
- The aqueous layer is extracted with ethyl acetate.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- The crude product can be further purified by column chromatography.

Analytical Methodology

High-Performance Liquid Chromatography (HPLC) is a suitable technique for the analysis of **2-Allyloxy-2-methyl-propanoic acid** and related compounds.[7][8][9][10] A general reverse-phase HPLC method is described below.

Table of HPLC Parameters:



Parameter	Description
Column	C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 μm particle size)[10]
Mobile Phase	A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer at pH 3) and an organic solvent (e.g., acetonitrile).[10]
Flow Rate	Typically 1.0 mL/min.[10]
Detection	UV detector at an appropriate wavelength (e.g., 225 nm).[10]
Column Temperature	Maintained at a constant temperature, for example, 30°C.[10]

Sample Preparation:

Samples are typically dissolved in the mobile phase or a compatible solvent, filtered through a 0.45 µm filter, and then injected into the HPLC system.

Potential Biological Activity and Signaling Pathway

While there is no direct evidence for the biological activity of **2-Allyloxy-2-methyl-propanoic acid**, a structurally related compound, 2-methyl-2-[4-(2-[5-methyl-2-aryloxazol-4-yl]ethoxy)phenoxy]propionic acid, has been identified as a potent dual agonist for Peroxisome Proliferator-Activated Receptors alpha (PPARα) and gamma (PPARγ). These receptors are key regulators of lipid and glucose metabolism and are important drug targets for the treatment of type 2 diabetes and dyslipidemia.

PPARs are nuclear hormone receptors that, upon activation by a ligand, form a heterodimer with the Retinoid X Receptor (RXR).[11][12] This complex then binds to specific DNA sequences known as Peroxisome Proliferator Hormone Response Elements (PPREs) in the promoter region of target genes, leading to the regulation of their transcription.[12]

 PPARα activation primarily regulates the expression of genes involved in fatty acid oxidation, leading to a reduction in circulating triglycerides.[11][13]



 PPARy activation is crucial for adipocyte differentiation and insulin sensitization, resulting in improved glucose uptake.[13][14]

The dual agonism of PPARα and PPARγ is a desirable feature in drugs for metabolic syndrome, as it can simultaneously address both dyslipidemia and hyperglycemia.

PPARα/y Signaling Pathway



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Caption: PPARa/y signaling pathway activation by a ligand.

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-Allyloxy-2-methyl-propanoic acid** (CAS 17859-93-7) is not readily available. However, based on the SDS for similar propanoic acid derivatives, the following hazards may be anticipated.[15][16][17] Users should handle this compound with appropriate precautions in a well-ventilated laboratory setting and consult a specific SDS if available.

Potential Hazard Classification:



Hazard Class	Precautionary Statements
Flammable Liquid and Vapor	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Keep container tightly closed.[16][17]
Causes Severe Skin Burns and Eye Damage	Wear protective gloves, protective clothing, eye protection, and face protection. IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[16][17]
May Cause Respiratory Irritation	Avoid breathing mist or vapors. Use only outdoors or in a well-ventilated area. IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[16]

Conclusion

2-Allyloxy-2-methyl-propanoic acid is a research chemical with limited publicly available data. Based on the biological activity of structurally related compounds, it may serve as a scaffold for the development of novel therapeutics, particularly in the area of metabolic diseases through the modulation of PPARs. Further research is required to fully characterize its physicochemical properties, biological activity, and safety profile. The information provided in this guide serves as a starting point for researchers and drug development professionals interested in this and similar chemical entities.

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